

A Technical Guide to the Physical Properties of Methyl Decyl Ketone (2-Dodecanone)

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Compound of Interest

Compound Name: 2-Dodecanone

Cat. No.: B165319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of Methyl Decyl Ketone, also known as **2-dodecanone**. The information herein is curated for professionals in research, scientific analysis, and drug development, offering precise data and standardized methodologies to support advanced applications.

Chemical Identity

Methyl decyl ketone is a saturated aliphatic ketone. Its structure consists of a twelve-carbon chain with a carbonyl group at the second position.

- IUPAC Name: Dodecan-2-one
- Synonyms: Methyl Decyl Ketone, **2-Dodecanone**, n-Decyl Methyl Ketone
- CAS Number: 6175-49-1
- Molecular Formula: $C_{12}H_{24}O$
- Molecular Weight: 184.32 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of methyl decyl ketone, compiled from various sources. These values are essential for predicting the compound's behavior in different chemical and physical systems.

Table 1: Core Physical Properties of Methyl Decyl Ketone

| Property | Value | Conditions |
|------------------------------------|------------------------------------|---------------------------------|
| Melting Point | 17 - 21 °C (290.15 - 294.15 K) | At 760 mmHg |
| Boiling Point | 245 - 247.8 °C (518.15 - 520.95 K) | At 760 mmHg |
| 75 °C (348.15 K) | At 0.1 mmHg[7] | |
| Density / Specific Gravity | 0.822 - 0.835 g/mL | At 20 - 25 °C[2][3][4][7][8][9] |
| Refractive Index (n _D) | 1.427 - 1.437 | At 20 °C[2][3][4][7][10] |
| Vapor Pressure | 0.040 mmHg | At 25 °C (Estimated)[2][8] |
| Flash Point | 108 - 110 °C (381.15 - 383.15 K) | Closed Cup[2][4] |
| Water Solubility | ~14 mg/L | At 25 °C (Estimated)[2][8] |
| logP (Octanol/Water) | 4.54 - 4.63 | Estimated[2][8] |

Qualitative and Organoleptic Properties

Qualitative properties are crucial for material handling, formulation, and certain analytical identifications.

Table 2: Qualitative Properties of Methyl Decyl Ketone

| Property | Description |
|--------------------|--|
| Appearance | Colorless to light yellow liquid or a white crystalline solid at temperatures below its melting point. [1] [2] [5] [7] [8] [11] [12] |
| Odor | Described as having a fruity, citrus, and floral odor profile. [2] [7] [8] |
| Solubility Profile | Insoluble or sparingly soluble in water; soluble in organic solvents such as alcohol and oils. [2] [7] [8] [11] [12] [13] |

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of methyl decyl ketone. These protocols are based on internationally recognized standards to ensure reproducibility and accuracy.

Melting Point Determination (Capillary Method)

This protocol is based on the principles outlined in ASTM E324.[\[2\]](#)[\[10\]](#) The melting point is determined as the temperature range from the initial melting point (first appearance of liquid) to the final melting point (complete liquefaction).

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), thermometer, and sealed capillary tubes.
- Procedure:
 - Sample Preparation: A completely dry, finely powdered sample of methyl decyl ketone is packed into a capillary tube to a height of 2-4 mm.
 - Heating: The capillary tube is placed in the heating block of the apparatus. The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
 - Determination: The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.

- Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the last solid crystal disappears is recorded as the final melting point. The reported value is this range.

Boiling Point Determination (Dynamic Method)

This protocol is based on the principles outlined in OECD Guideline 103.^{[11][14][15]} This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

- Apparatus: Ebulliometer or a dynamic vapor pressure apparatus, heating mantle, pressure sensor, and temperature probe.
- Procedure:
 - The liquid sample is placed in the boiling vessel.
 - The pressure in the apparatus is set to a desired value (e.g., 760 mmHg or 101.3 kPa for normal boiling point).
 - The sample is heated and stirred until it boils.
 - Boiling is considered stable when the temperature of the boiling liquid and its vapor remain constant.
 - The temperature and pressure are recorded. For the normal boiling point, the pressure is adjusted to standard atmospheric pressure.

Density Determination (Digital Density Meter)

This protocol follows the ASTM D4052 standard, which utilizes an oscillating U-tube densitometer for a precise measurement.^{[1][4][7][8][9]}

- Apparatus: Digital density meter with a temperature-controlled oscillating U-tube.
- Procedure:

- Calibration: The instrument is calibrated using two reference standards of known density (e.g., dry air and pure water) at the desired temperature (e.g., 20°C).
- Sample Injection: The sample of methyl decyl ketone is injected into the clean, dry U-tube, ensuring no air bubbles are present.
- Equilibration: The sample is allowed to thermally equilibrate to the set temperature.
- Measurement: The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample.
- Data Output: The instrument calculates and displays the density value, typically in g/cm³ or g/mL.

Refractive Index Determination

This protocol is based on the principles of ASTM D1218, suitable for transparent liquids like methyl decyl ketone.^{[2][3][5][7][9]}

- Apparatus: A calibrated refractometer (e.g., Abbe-type) with a monochromatic light source (typically the sodium D-line, 589.3 nm) and a temperature-controlled prism.
- Procedure:
 - Calibration: The refractometer is calibrated using a standard of known refractive index.
 - Sample Application: A few drops of the liquid sample are placed on the surface of the lower prism.
 - Measurement: The prisms are closed, and the sample is allowed to reach the target temperature (e.g., 20°C). The instrument's optics are adjusted until the borderline between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Reading: The refractive index is read directly from the instrument's scale or digital display.

Flash Point Determination (Pensky-Martens Closed Cup)

This method is based on the ASTM D93 standard, which is appropriate for liquids like methyl decyl ketone.^{[1][4][8][10][13]} The flash point is the lowest temperature at which vapors of the material will ignite when an ignition source is applied.

- Apparatus: Pensky-Martens closed-cup tester, which includes a test cup, lid with an ignition source applicator, stirrer, and thermometer.
- Procedure:
 - A specified volume of the sample is placed into the test cup.
 - The lid is secured, and the sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, the stirring is stopped, and the ignition source (a small flame) is dipped into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash inside the cup.

Water Solubility (Flask Method)

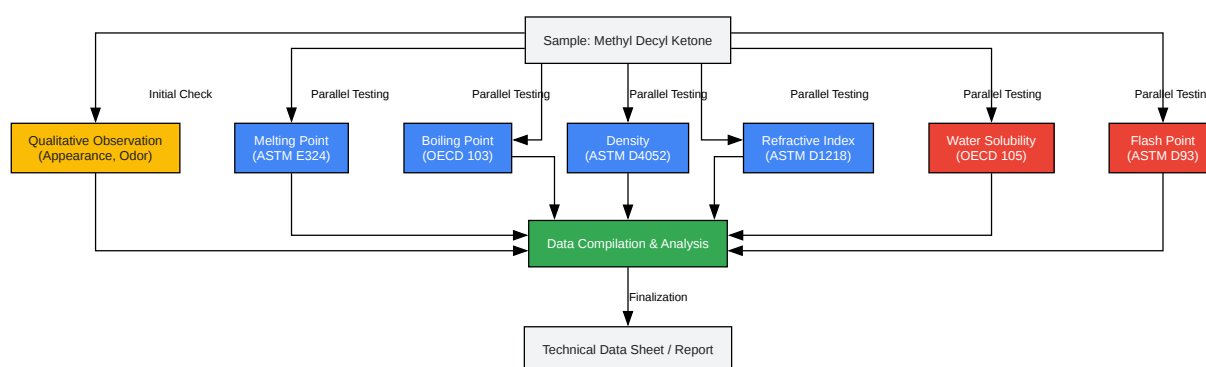
This protocol is based on the principles of OECD Guideline 105, suitable for substances with solubility above 10^{-2} g/L.^{[3][5][12][13]}

- Apparatus: Shaking flask with temperature control, analytical balance, centrifuge, and an appropriate analytical instrument (e.g., GC-MS, HPLC) for concentration measurement.
- Procedure:
 - An excess amount of methyl decyl ketone is added to a known volume of distilled water in a flask.
 - The flask is agitated at a constant temperature (e.g., 25°C) for a period sufficient to reach equilibrium (typically 24-48 hours).
 - After agitation, the mixture is allowed to stand to separate the phases, followed by centrifugation to remove any undissolved material.

- A sample of the clear aqueous phase is carefully removed and its concentration is determined using a calibrated analytical method.
- The determined concentration is reported as the water solubility at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a chemical substance such as methyl decyl ketone.



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Caption: Workflow for Physical Property Characterization.

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